

A Comparative Toxicological Analysis of Diisopropylaminoethyl Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

Cat. No.: B027519

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the toxicological data for several diisopropylaminoethyl derivatives. The information is intended to assist researchers and professionals in the fields of drug development, toxicology, and chemical safety in understanding the relative hazards associated with these compounds. The data presented is a synthesis of publicly available toxicological information.

Executive Summary

Diisopropylaminoethyl derivatives are a class of chemical compounds with varied industrial and research applications. However, some of these derivatives, most notably the nerve agent VX, exhibit extreme toxicity. This guide focuses on a comparative analysis of available toxicological data, including acute toxicity (LD50), cytotoxicity, and genotoxicity, for a selection of these compounds. A significant portion of the available data pertains to the chemical warfare agent VX and its precursors, highlighting the critical need for careful handling and assessment of any novel derivative within this chemical family. The primary mechanism of acute toxicity for the most potent derivatives is the irreversible inhibition of acetylcholinesterase, a critical enzyme in the nervous system.

Acute Toxicity Comparison

The following table summarizes the available median lethal dose (LD50) data for various diisopropylaminoethyl derivatives. LD50 is a standardized measure of the acute toxicity of a

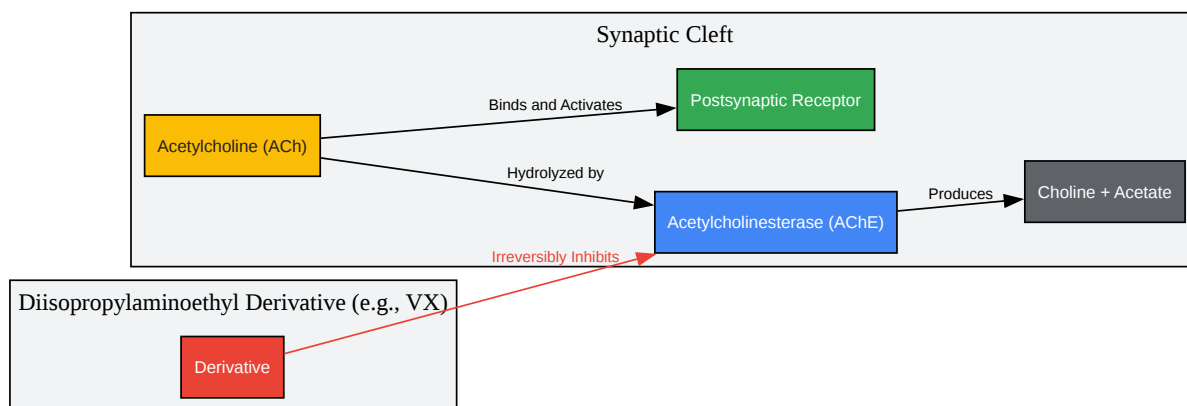
substance, representing the dose required to kill 50% of a tested population. Lower LD50 values indicate higher toxicity.

Compound Name	CAS Number	Chemical Structure	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	LD50 (Inhalation, Rat)
VX Nerve Agent	50782-69-9	S-(2-(diisopropylamino)ethyl) O-ethyl methylphosphonothioate	Extremely low (not specified for oral)	5-10 mg/kg[1]	Extremely low (not specified for inhalation)
N,N-Diisopropylaminoethanol	96-80-0	C8H19NO	860 mg/kg[2]	394 mg/kg[2][3]	Data Not Available
2-Diisopropylaminoethyl chloride hydrochloride	4261-68-1	C8H19Cl2N	96.75 mg/kg[4]	197 mg/kg[4]	12 mg/m ³ /4H[5]
Diisopropylamine	108-18-9	C6H15N	770 mg/kg[6]	>10,000 mg/kg[6]	1140 ppm (2 hr)
N,N-Diisopropylethylamine	7087-68-5	C8H19N	317 mg/kg[7]	>2000 mg/kg	2.63 mg/L (4 hr)[7]
2-(Diisopropylamino)ethyl methacrylate	16715-83-6	C12H23NO2	Data Not Available	Data Not Available	Data Not Available

Mechanism of Action: Acetylcholinesterase Inhibition

The high acute toxicity of organophosphorus diisopropylaminoethyl derivatives, such as the nerve agent VX, is primarily attributed to their potent and irreversible inhibition of the enzyme acetylcholinesterase (AChE).[8] AChE is crucial for the proper functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh) at the synaptic cleft.

The inhibition of AChE leads to an accumulation of acetylcholine, resulting in the continuous stimulation of muscarinic and nicotinic receptors. This overstimulation disrupts nerve impulses and leads to a range of severe physiological effects, including convulsions, paralysis, and ultimately, death by asphyxiation due to respiratory muscle failure.[8][9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. semanticscholar.org [semanticscholar.org]
- 2. N,N-Diisopropylaminoethanol - Wikipedia [en.wikipedia.org]
- 3. Buy 2-(Diisopropylamino)ethanol | 96-80-0 [smolecule.com]
- 4. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 5. mcgillradiobiology.ca [mcgillradiobiology.ca]
- 6. researchgate.net [researchgate.net]
- 7. fishersci.com [fishersci.com]
- 8. VX (nerve agent) - Wikipedia [en.wikipedia.org]
- 9. asean.org [asean.org]
- To cite this document: BenchChem. [A Comparative Toxicological Analysis of Diisopropylaminoethyl Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027519#toxicological-data-comparison-of-diisopropylaminoethyl-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com